

TCO PEG3 CH2CONHS kinetic studies tetrazine reaction

Author: Smolecule Technical Support Team. Date: February 2026

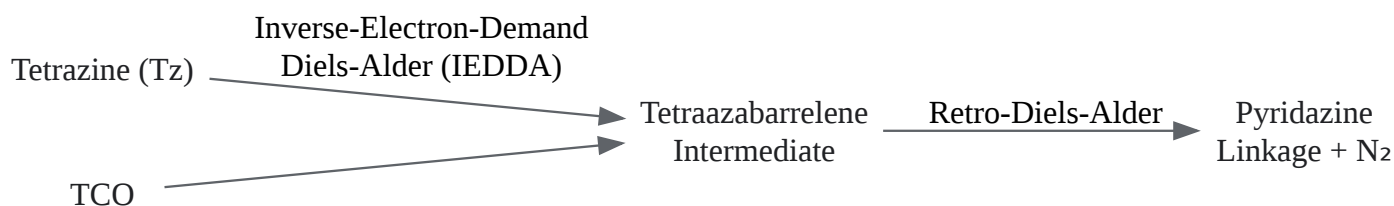
Compound Focus: Tco peg3 CH2conhs

Cat. No.: S8397991

Get Quote

The TCO-Tetrazine "Click" Reaction

The reaction between **trans-cyclooctene (TCO)** and **tetrazine (Tz)** is an Inverse Electron-Demand Diels-Alder (IEDDA) reaction, renowned in bioorthogonal chemistry for its fast kinetics and biocompatibility [1] [2]. The general mechanism is summarized below:



Click to download full resolution via product page

Key Factors Influencing Reaction Kinetics

The rate of the TCO-Tetrazine reaction is not fixed for a single molecule but is highly tunable. The table below outlines the primary factors that determine the second-order rate constant (k_2).

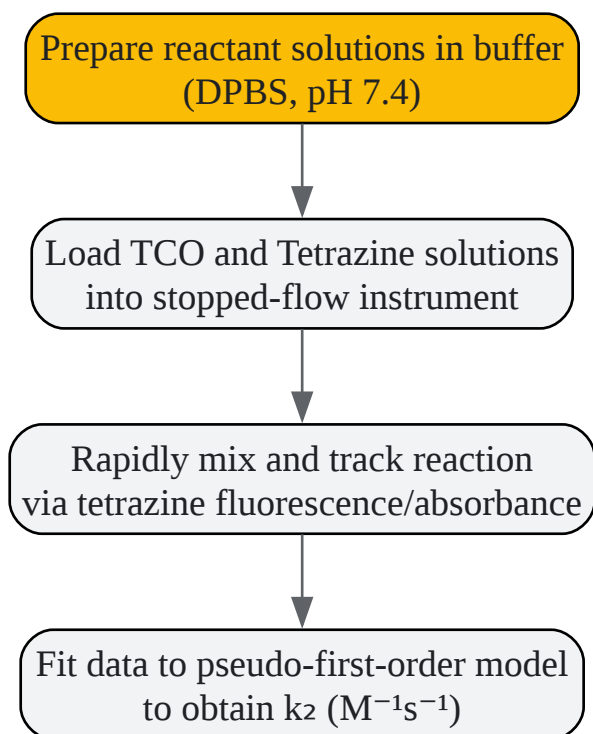
Factor	Effect on Reactivity	Underlying Principle & Examples
TCO Strain & Stability	Increased ring strain = higher reactivity, but may reduce stability [2].	TCO is much more reactive than <i>cis</i> -cyclooctene (CCO). Highly strained derivatives (d-TCO, s-TCO) exist but can be less stable in biological environments [2] [3].
Tetrazine Electronics	Electron-withdrawing groups (EWGs) on tetrazine = higher reactivity [2] [4].	EWGs (e.g., -CF ₃ , -CN) lower the energy of the tetrazine's LUMO, narrowing the energy gap with the TCO's HOMO and accelerating the reaction [2].
Tetrazine Sterics	Smaller substituents on tetrazine = higher reactivity [2].	Monosubstituted H-Tetrazines can be ~70 times more reactive than methyl- or phenyl-substituted variants due to reduced steric hindrance [2].
Solvent Effects	Reactivity is often significantly higher in aqueous buffer than in organic solvent [4].	Polar protic solvents can accelerate the reaction. One study found rate constants in buffer were about 100 times higher than in acetonitrile [4].

Available Data on TCO-PEG3-CH₂CONHS

While kinetic data is missing, the commercial source for **TCO-PEG3-CH₂CONHS** (AxisPharm, Cat# AP10040) provides its structural information [5]. The "CONHS" group is an N-hydroxysuccinimide (NHS) ester, making the molecule amine-reactive for bioconjugation. The PEG3 spacer improves water solubility and reduces steric hindrance.

How to Determine the Kinetic Rate Constant

Since published data is lacking, you can experimentally determine the second-order rate constant (k_2) using an established stopped-flow spectrophotometry method [4]. The workflow is as follows:



[Click to download full resolution via product page](#)

Detailed Protocol:

- **Preparation:** Dissolve your TCO-PEG3-CH₂CONHS and the chosen tetrazine derivative in Dulbecco's Phosphate Buffered Saline (DPBS) or another relevant aqueous buffer at pH 7.4 [4].
- **Experimental Setup:** Use a stopped-flow spectrophotometer to ensure rapid mixing and real-time monitoring. The reaction is typically carried out at **37°C** to simulate physiological conditions [4].
- **Data Collection:** The reaction is monitored by the characteristic decrease in tetrazine fluorescence or absorbance (typically around 520-530 nm) as it consumes during the reaction [4].
- **Kinetic Analysis:** Under pseudo-first-order conditions with an excess of TCO, the decay curve is fitted to an exponential model. The observed rate constant (k_{obs}) is plotted against the TCO concentration, and the slope of this line gives the second-order rate constant, k_2 [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | BroadPharm TCO [broadpharm.com]
2. Recent Advances in the Development of Tetrazine Ligation ... [pmc.ncbi.nlm.nih.gov]
3. TCO (trans-cyclooctene) Derivatives: The Fastest Click ... [tcichemicals.com]
4. Synergistic Experimental and Computational Investigation ... [pmc.ncbi.nlm.nih.gov]
5. TCO PEG,TCO Linker - Click Chemistry Tools [axispharm.com]

To cite this document: Smolecule. [TCO PEG3 CH2CONHS kinetic studies tetrazine reaction].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b8397991#tco-peg3-ch2conhs-kinetic-studies-tetrazine-reaction]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com